

N-Acetoacetylmorpholine chemical properties and structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **N-Acetoacetylmorpholine**

Cat. No.: **B101864**

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N-Acetoacetylmorpholine: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

N-Acetoacetylmorpholine, also known as 1-(morpholino)-1,3-butanedione, is a versatile organic compound featuring a morpholine ring attached to an acetoacetyl group. This unique structure imparts a range of chemical properties that make it a valuable building block in organic synthesis, particularly in the preparation of heterocyclic compounds and other fine chemicals. This technical guide provides an in-depth overview of the chemical properties, structure, and synthesis of **N-Acetoacetylmorpholine**, along with a discussion of its spectroscopic characteristics and potential biological significance based on related compounds.

Chemical Properties and Structure

N-Acetoacetylmorpholine is a white to almost white crystalline powder.^[1] Its fundamental chemical and physical properties are summarized in the table below.

Property	Value	Reference
CAS Number	16695-54-8	[1]
Molecular Formula	C ₈ H ₁₃ NO ₃	[1]
Molecular Weight	171.19 g/mol	[1]
Appearance	White to almost white powder/crystal	[1]
Melting Point	68-72 °C	
Boiling Point	140 °C at 2 mmHg	
Density	1.141 g/cm ³ (predicted)	
pKa	13.66 ± 0.20 (predicted)	[1]
Storage	2-8°C, sealed in a dry environment	[1]

The structure of **N-Acetoacetylmorpholine** consists of a morpholine ring N-acylated with an acetoacetyl group. The morpholine ring is a saturated heterocycle containing both an ether and a secondary amine functionality (in its parent form). In **N-Acetoacetylmorpholine**, the nitrogen atom is part of an amide linkage. The acetoacetyl group is a β-dicarbonyl moiety, which exists in tautomeric equilibrium between the keto and enol forms. This tautomerism is a key feature of its reactivity.

Synthesis of N-Acetoacetylmorpholine

While a specific, detailed experimental protocol for the synthesis of **N-Acetoacetylmorpholine** is not readily available in the reviewed literature, the most logical and established method for its preparation is the reaction of morpholine with diketene.[\[2\]](#) Diketene serves as an efficient acetoacetylating agent for amines and alcohols.

Proposed Experimental Protocol

Reaction: Morpholine + Diketene → **N-Acetoacetylmorpholine**

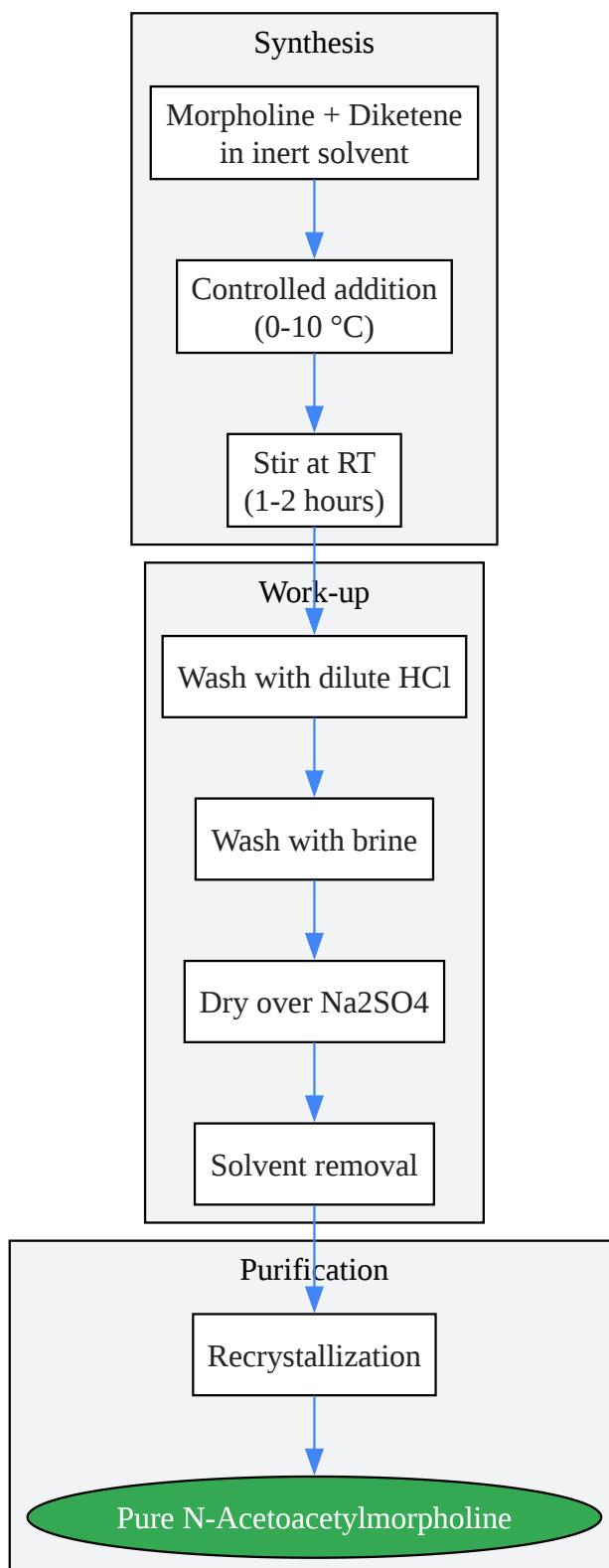
Materials:

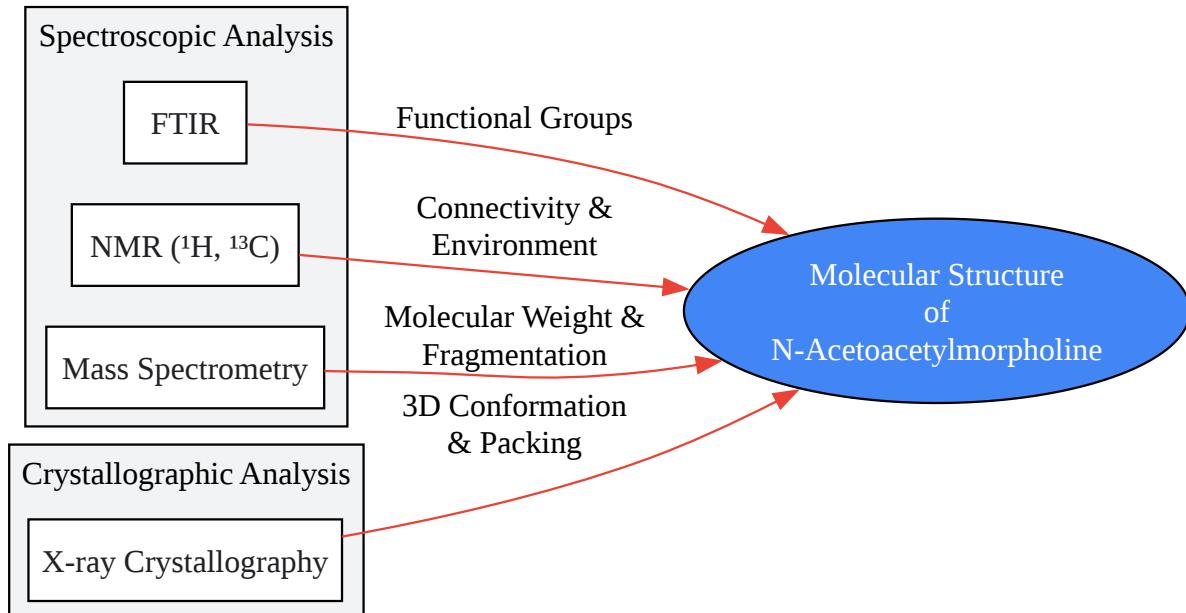
- Morpholine
- Diketene
- An inert solvent (e.g., toluene, dichloromethane, or diethyl ether)
- Ice bath
- Stirring apparatus
- Separatory funnel
- Rotary evaporator
- Recrystallization solvent (e.g., ethanol/water mixture)

Procedure:

- In a fume hood, a solution of morpholine in an inert solvent is prepared in a round-bottom flask equipped with a magnetic stirrer and cooled in an ice bath.
- Diketene is added dropwise to the cooled, stirring solution of morpholine. The reaction is exothermic and the temperature should be maintained below 10°C.
- After the addition is complete, the reaction mixture is allowed to warm to room temperature and stirred for an additional 1-2 hours to ensure the reaction goes to completion.
- The reaction mixture is then washed with a dilute acid solution (e.g., 1M HCl) to remove any unreacted morpholine, followed by a wash with brine.
- The organic layer is dried over anhydrous sodium sulfate or magnesium sulfate, filtered, and the solvent is removed under reduced pressure using a rotary evaporator.
- The crude product is then purified by recrystallization from a suitable solvent system to yield pure **N-Acetoacetylmorpholine**.

Logical Workflow for Synthesis and Purification:





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References

- 1. chem.libretexts.org [chem.libretexts.org]
- 2. Diketene - Wikipedia [\[en.wikipedia.org\]](https://en.wikipedia.org)
- To cite this document: BenchChem. [N-Acetoacetylmorpholine chemical properties and structure]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b101864#n-acetoacetylmorpholine-chemical-properties-and-structure\]](https://www.benchchem.com/product/b101864#n-acetoacetylmorpholine-chemical-properties-and-structure)

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